

In-Depth Technical Guide: Physicochemical Properties of VR23-d8

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Compound of Interest

Compound Name: VR23-d8

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight of **VR23-d8**, a deuterated analog of the proteasome inhibitor VR23. The information is intended to support research and development activities where precise physicochemical characteristics are paramount.

Quantitative Data Summary

The molecular weights of the non-deuterated compound VR23 and its deuterated form, **VR23-d8**, are presented below. The molecular weight of **VR23-d8** is calculated based on the substitution of eight hydrogen atoms with deuterium atoms.

Compound	Chemical Formula	Molecular Weight (g/mol)	Notes
VR23	C ₁₉ H ₁₆ ClN ₅ O ₆ S	477.88[1][2][3][4][5]	Molecular weight of the parent, non-deuterated compound.
Deuterium (D)	D or ² H	2.014[6][7]	Atomic weight of a single deuterium atom.
VR23-d8	C ₁₉ H ₈ D ₈ ClN ₅ O ₆ S	486.00	Calculated molecular weight with eight deuterium substitutions.

Experimental Protocols

The determination of the molecular weight for VR23 is typically achieved through standard analytical chemistry techniques.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is the primary method for determining the precise molecular weight of a compound like VR23.

- **Methodology:** A sample of VR23 is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. By analyzing the isotopic distribution, the monoisotopic mass and the average molecular weight can be determined with high accuracy.
- **Instrumentation:** Common instruments include Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR) mass spectrometers.
- **Sample Preparation:** The compound is typically dissolved in a suitable solvent, such as methanol or acetonitrile, and introduced into the mass spectrometer via direct infusion or liquid chromatography.

The molecular weight of **VR23-d8** is calculated by taking the known molecular formula of VR23 and replacing eight protium (¹H) atoms with deuterium (²H) atoms. The atomic weight of

hydrogen is subtracted eight times, and the atomic weight of deuterium is added eight times to the molecular weight of VR23.

Molecular Relationship and Deuteration

The following diagram illustrates the relationship between VR23 and its deuterated form, **VR23-d8**, highlighting the impact of isotopic substitution on the molecular weight.

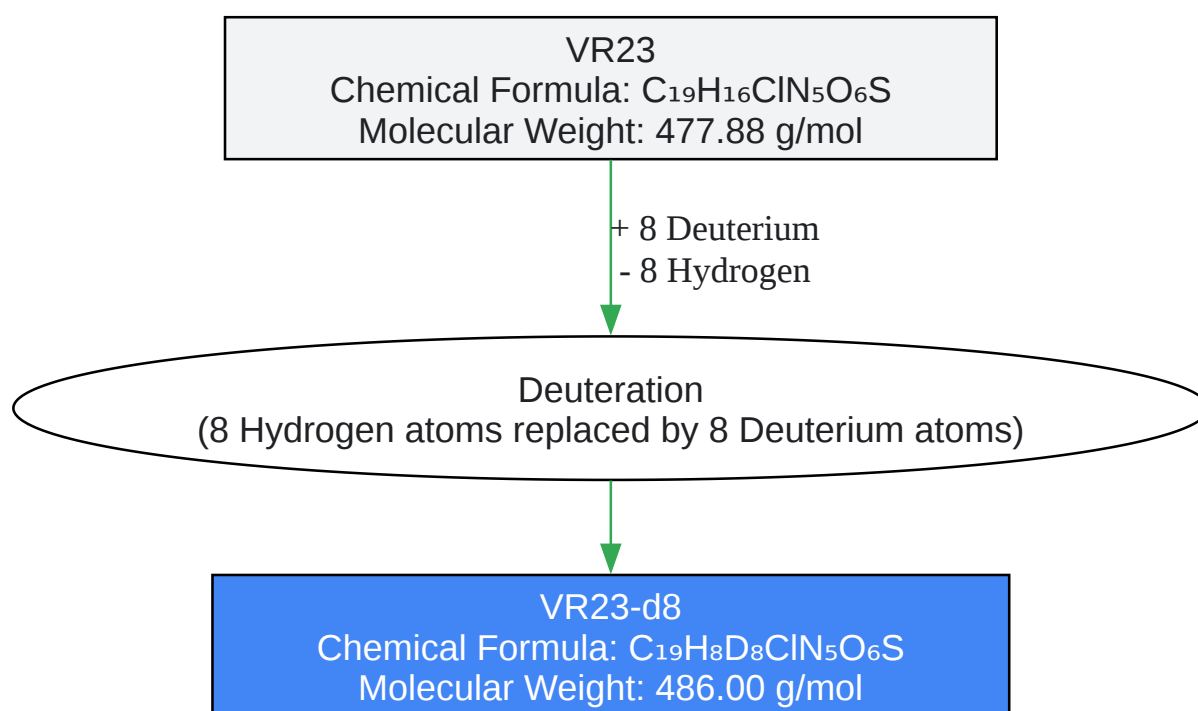


Figure 1. Molecular Weight Relationship of VR23 and VR23-d8

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